

# Application Notes and Protocols for AZD-8055

## Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: AZD-8055

Cat. No.: B1683969

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**AZD-8055** is a potent, selective, and orally bioavailable ATP-competitive inhibitor of mammalian target of rapamycin (mTOR) kinase. It targets both mTOR Complex 1 (mTORC1) and mTORC2, thereby inhibiting downstream signaling pathways involved in cell growth, proliferation, and survival.<sup>[1][2][3]</sup> Proper preparation of **AZD-8055** stock solutions is critical for accurate and reproducible experimental results in both in vitro and in vivo studies.

## Physicochemical Properties

A summary of the key physicochemical properties of **AZD-8055** is provided in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Source
Molecular Weight	465.54 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Chemical Formula	C <sub>25</sub> H <sub>31</sub> N <sub>5</sub> O <sub>4</sub>	<a href="#">[4]</a> <a href="#">[6]</a>
CAS Number	1009298-09-2	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Yellow solid powder	<a href="#">[5]</a>
Purity	≥98%	<a href="#">[7]</a>

## Solubility

**AZD-8055** is soluble in several organic solvents but is insoluble in water.[\[5\]](#)[\[8\]](#) The choice of solvent is crucial for preparing a stable and effective stock solution.

Solvent	Maximum Concentration	Source
DMSO	≥23.3 mg/mL (≥50 mM)	<a href="#">[8]</a>
Ethanol	9.31 mg/mL (20 mM)	
Dimethyl formamide (DMF)	~10 mg/mL	<a href="#">[7]</a>

For most in vitro cell-based assays, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.[\[1\]](#)[\[5\]](#)[\[8\]](#)

## Experimental Protocols

### Preparation of a 10 mM AZD-8055 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZD-8055** in DMSO, a commonly used concentration for in vitro experiments.[\[1\]](#)

Materials:

- **AZD-8055** powder (ensure high purity, ≥98%)
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

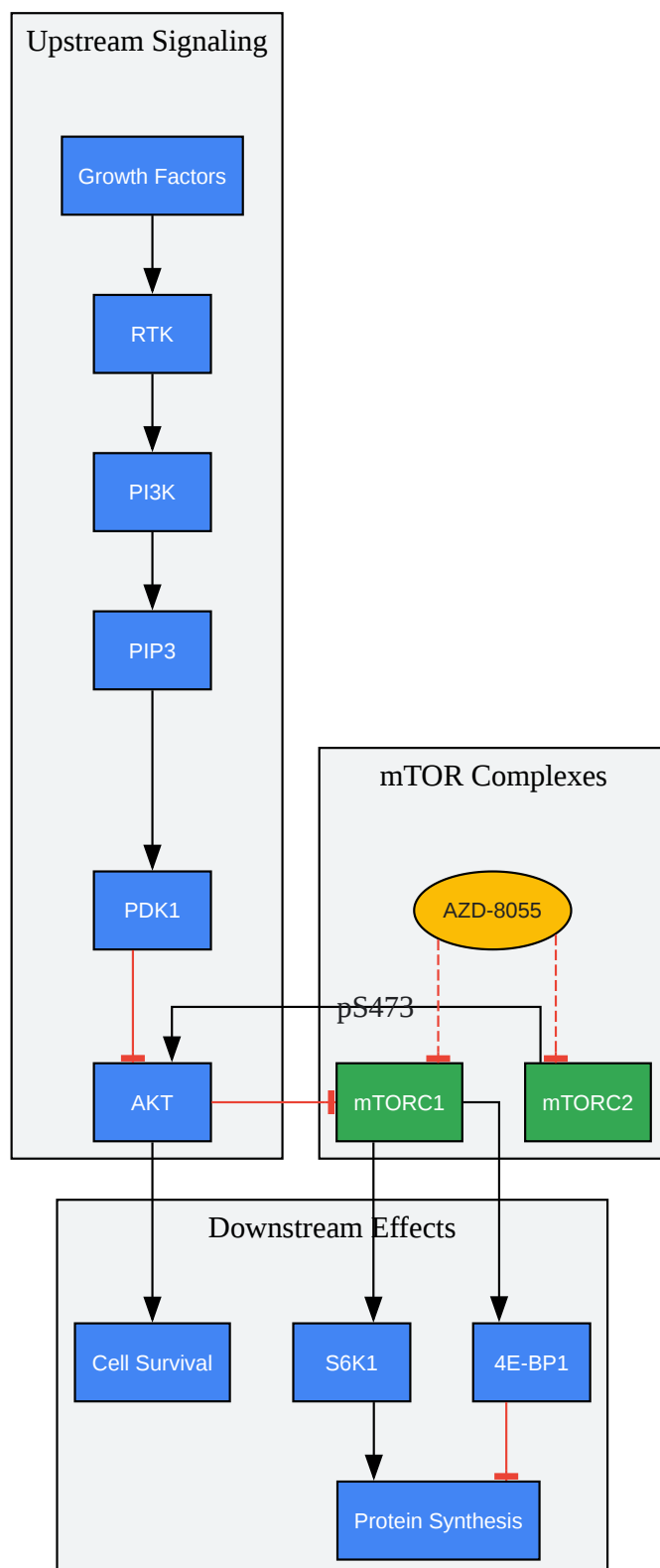
Procedure:

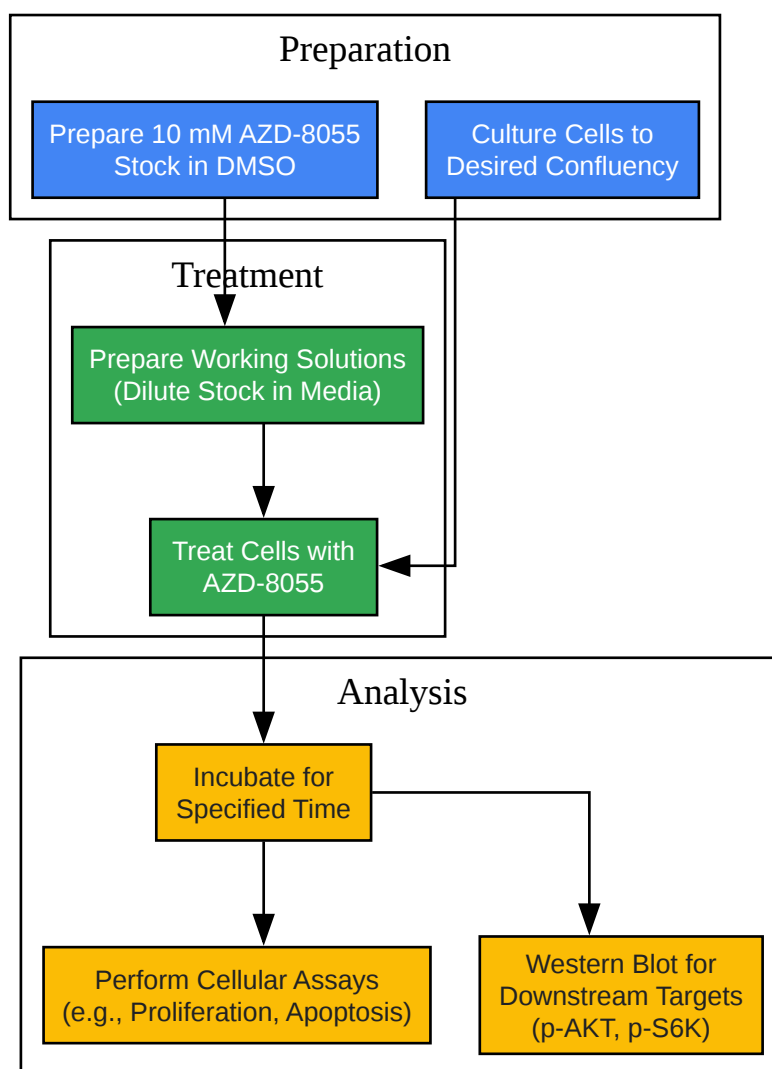
- Determine the required mass of **AZD-8055**:
  - Use the following formula to calculate the mass of **AZD-8055** needed to prepare the desired volume of a 10 mM stock solution:  $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (465.54 g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 465.54 \text{ g/mol} / 1000 = 4.6554 \text{ mg}$
- Weighing **AZD-8055**:
  - Carefully weigh out the calculated mass of **AZD-8055** powder using an analytical balance. It is advisable to weigh slightly more than needed and then accurately record the actual mass.
- Dissolving in DMSO:
  - Add the appropriate volume of DMSO to the vial containing the weighed **AZD-8055**.
  - To aid dissolution, gently vortex the solution. If necessary, warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[8]
- Storage and Handling:
  - Once fully dissolved, the stock solution should be aliquoted into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.[4]
  - Store the aliquots at -20°C for long-term storage (stable for several months to years).[5][8] For short-term storage (days to weeks), 4°C can be used.[5]
  - When preparing working solutions, thaw an aliquot and dilute it to the final desired concentration in the appropriate cell culture medium or buffer.

## Signaling Pathway and Experimental Workflow

### mTOR Signaling Pathway Inhibition by **AZD-8055**

**AZD-8055** is an ATP-competitive inhibitor of mTOR, targeting both mTORC1 and mTORC2 complexes.<sup>[2]</sup> This dual inhibition leads to the suppression of downstream signaling pathways that are critical for cell proliferation, growth, and survival. The diagram below illustrates the key components of the mTOR pathway and the points of inhibition by **AZD-8055**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aacrjournals.org](http://aacrjournals.org) [[aacrjournals.org](http://aacrjournals.org)]
- 2. AZD8055 [[openinnovation.astrazeneca.com](http://openinnovation.astrazeneca.com)]

- 3. Safety, tolerability, pharmacokinetics and pharmacodynamics of AZD8055 in advanced solid tumours and lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. medkoo.com [medkoo.com]
- 6. Azd8055 | C25H31N5O4 | CID 25262965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AZD-8055 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683969#how-to-prepare-azd-8055-stock-solution]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)